

Characterization of the Physicochemical Properties of Beta-Damascenone: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Damascenone*

Cat. No.: *B7824017*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Beta-**damascenone** is a naturally occurring C13-norisoprenoid that significantly contributes to the characteristic aroma of a variety of natural products, including roses, grapes, and tobacco. [1] Beyond its importance in the fragrance and flavor industries, recent studies have highlighted its potential biological activities, making a thorough understanding of its physicochemical properties crucial for researchers in various scientific disciplines, including drug development. This technical guide provides a comprehensive overview of the core physicochemical properties of beta-**damascenone**, detailed experimental protocols for their determination, and a visualization of its known biological signaling pathway.

Physicochemical Properties

A summary of the key physicochemical properties of beta-**damascenone** is presented in the tables below. These properties are essential for predicting its behavior in various systems, including its solubility, volatility, and potential for biological interactions.

Table 1: General and Physical Properties of Beta-Damascenone

Property	Value	Reference(s)
Molecular Formula	C ₁₃ H ₁₈ O	[2][3][4]
Molecular Weight	190.28 g/mol	[2]
Appearance	Pale yellow to yellow liquid	
Odor	Floral, fruity	
Density	0.945-0.952 g/cm ³ (at 20°C)	
Refractive Index	1.508-1.514 (at 20°C)	
Boiling Point	274-276 °C at 760 mmHg 116 °C at 13 Torr	
Melting Point	2 °C	
Flash Point	>100 °C	
Vapor Pressure	0.0064 mmHg at 20°C 3 Pa at 25°C	

Table 2: Solubility and Partitioning Properties of Beta-Damascenone

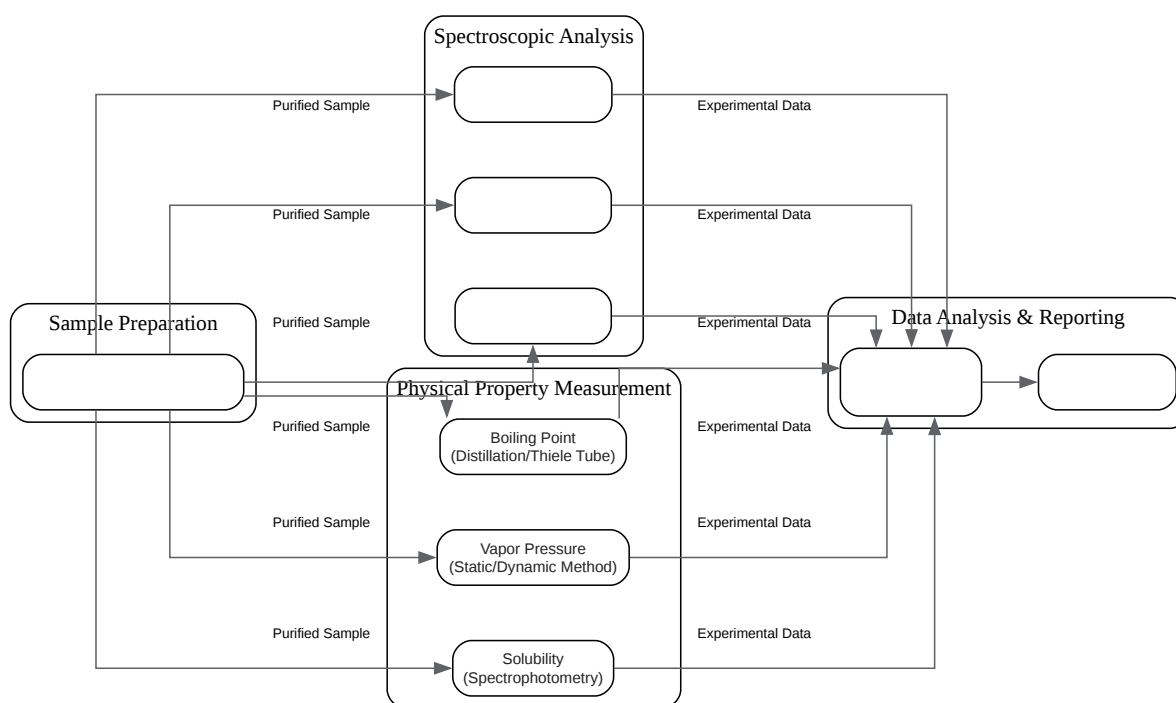
Property	Value	Reference(s)
Solubility in Water	12.48 mg/L at 25°C (estimated)	
Solubility in Ethanol	1 mL in 10 mL of 95% alcohol	
LogP (Octanol-Water Partition Coefficient)	3.4 - 4.042 (estimated)	

Experimental Protocols

Accurate determination of the physicochemical properties of volatile compounds like **beta-damascenone** requires standardized experimental protocols. The following sections detail the methodologies for key characterization experiments.

Workflow for Physicochemical Characterization

The general workflow for characterizing a volatile compound such as beta-**damascenone** involves a series of analytical techniques to determine its identity, purity, and physical properties.



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Physicochemical characterization workflow.

Boiling Point Determination (Thiele Tube Method)

The Thiele tube method is a convenient technique for determining the boiling point of a small quantity of a liquid.

- Apparatus: Thiele tube, thermometer, capillary tube (sealed at one end), rubber band, heating source (e.g., Bunsen burner or oil bath), and mineral oil.
- Procedure:
 - A small amount of beta-**damascenone** is placed in a small test tube.
 - A capillary tube, sealed at one end, is inverted and placed inside the test tube containing the sample.
 - The test tube is attached to a thermometer.
 - The assembly is placed in a Thiele tube filled with mineral oil.
 - The side arm of the Thiele tube is gently heated, causing the oil to circulate and heat the sample evenly.
 - As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
 - Heating is discontinued, and the temperature at which the liquid just begins to enter the capillary tube is recorded as the boiling point.

Vapor Pressure Measurement (Static Method)

The static method directly measures the pressure exerted by the vapor in equilibrium with its condensed phase in a closed system.

- Apparatus: A thermostatically controlled vacuum-tight sample cell, a pressure measuring device (e.g., manometer), and a vacuum pump.
- Procedure:

- A small amount of beta-**damascenone** is placed in the sample cell.
- The cell is evacuated to remove air and degas the sample.
- The temperature of the cell is precisely controlled and allowed to reach equilibrium.
- The pressure inside the cell, which is the vapor pressure of the substance at that temperature, is measured. This procedure is repeated at different temperatures to obtain a vapor pressure curve.

Solubility Determination in Water and Ethanol

The solubility of beta-**damascenone** can be determined using spectrophotometric methods.

- Apparatus: Spectrophotometer, volumetric flasks, analytical balance, and a constant temperature shaker.
- Procedure:
 - Excess beta-**damascenone** is added to a known volume of the solvent (water or ethanol) in a sealed container.
 - The mixture is agitated in a constant temperature shaker until equilibrium is reached.
 - The saturated solution is filtered to remove any undissolved solute.
 - The concentration of beta-**damascenone** in the filtrate is determined using a spectrophotometer at a predetermined wavelength of maximum absorbance. A calibration curve prepared with known concentrations of beta-**damascenone** is used for quantification.

Spectral Analysis

FTIR spectroscopy is used to identify the functional groups present in a molecule. For a liquid sample like beta-**damascenone**, the Attenuated Total Reflectance (ATR) technique is commonly used.

- Procedure:

- Ensure the ATR crystal is clean.
- Place a small drop of beta-**damascenone** directly onto the ATR crystal.
- Acquire the spectrum. The infrared beam passes through the crystal and interacts with the sample at the surface, generating an absorption spectrum.

GC-MS is a powerful technique for separating and identifying volatile compounds.

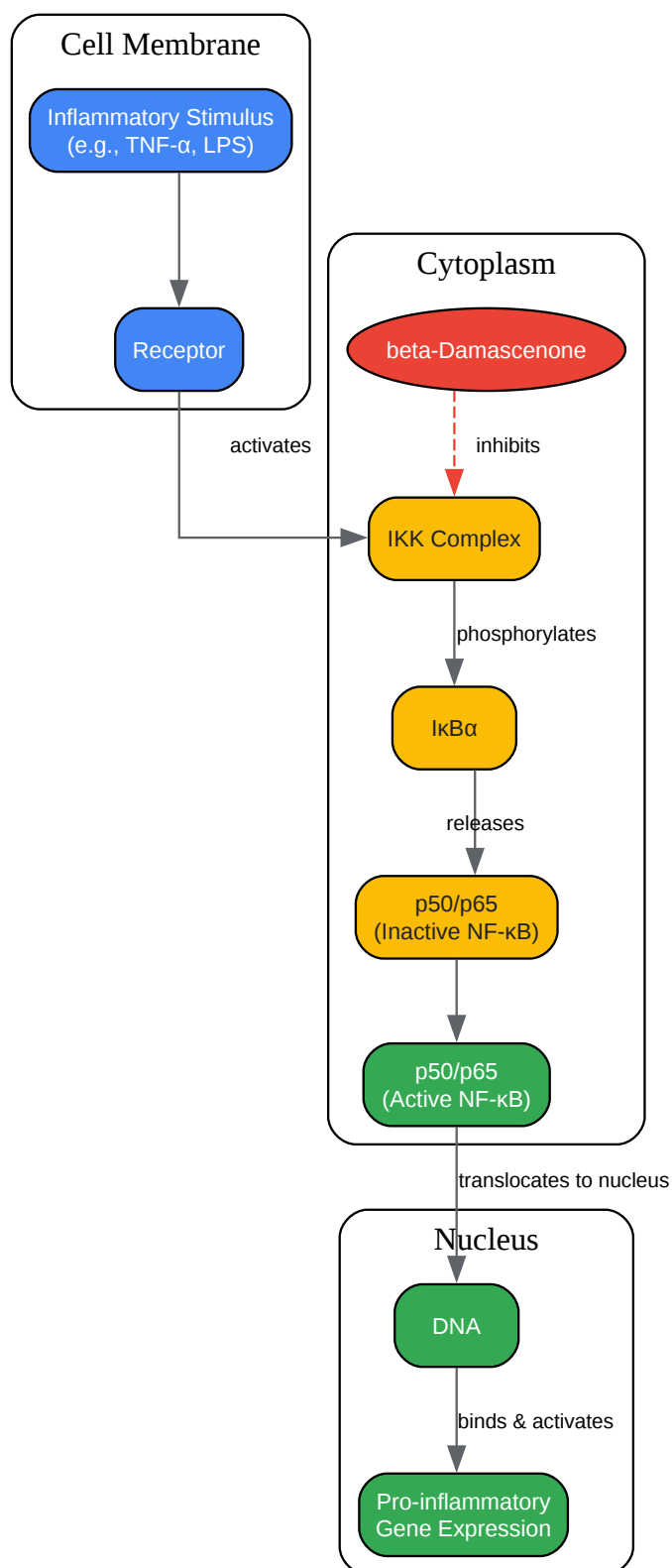
- Procedure:
 - A small amount of beta-**damascenone**, typically diluted in a suitable solvent, is injected into the gas chromatograph.
 - The sample is vaporized and carried by an inert gas through a capillary column. The components of the sample are separated based on their boiling points and interactions with the column's stationary phase.
 - As each component elutes from the column, it enters the mass spectrometer, where it is ionized and fragmented.
 - The resulting mass spectrum provides a unique fragmentation pattern that can be used to identify the compound by comparing it to a spectral library.

NMR spectroscopy provides detailed information about the structure and chemical environment of the atoms within a molecule.

- Procedure:
 - A small amount of beta-**damascenone** is dissolved in a deuterated solvent (e.g., CDCl_3).
 - The solution is placed in an NMR tube.
 - The sample is placed in the NMR spectrometer, and the ^1H and ^{13}C NMR spectra are acquired.
 - The chemical shifts, coupling constants, and integration of the signals in the spectra are analyzed to elucidate the molecular structure.

Biological Signaling Pathway

Recent research has indicated that beta-**damascenone** possesses anti-inflammatory properties by inhibiting the NF- κ B signaling pathway.



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Inhibition of NF-κB signaling by beta-**damascenone**.

The diagram illustrates that upon stimulation by an inflammatory signal, the IKK complex is activated, leading to the phosphorylation and subsequent degradation of I κ B α . This releases the NF- κ B (p50/p65) dimer, allowing it to translocate to the nucleus and activate the transcription of pro-inflammatory genes. Beta-**damascenone** has been shown to inhibit this pathway, likely by targeting the IKK complex, thereby preventing the activation of NF- κ B and reducing the inflammatory response.

Conclusion

This technical guide has provided a detailed characterization of the physicochemical properties of beta-**damascenone**, along with standardized experimental protocols for their determination. The compiled data and methodologies offer a valuable resource for researchers working with this compound. Furthermore, the visualization of its interaction with the NF- κ B signaling pathway underscores its potential as a bioactive molecule, warranting further investigation in the context of drug discovery and development. A thorough understanding of these fundamental properties is paramount for advancing research and unlocking the full potential of beta-**damascenone**.

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